

what is cichoriin aesculetin 7-glucoside

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Compound Focus: Cichoriin

CAS No.: 531-58-8

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Key Experimental Findings and Protocols

Recent preclinical studies have detailed the efficacy and mechanisms of **cichoriin**. The following tables summarize quantitative results and experimental designs from key animal studies.

Table 1: Anti-Diabetic Effects in HFD/STZ-Induced Diabetic Rats (4-week study) [1] [2]

Parameter	Diabetic Control Group	Cichoriin (50 mg/kg)	Cichoriin (100 mg/kg)	Glibenclamide (5 mg/kg)
Blood Glucose (mg/dL)	452 ± 44	206 ± 7 *†	127 ± 3 *†	128 ± 5 *†
Serum Insulin (nIU/mL)	2.6 ± 0.1	4.8 ± 0.2 *†	7.0 ± 0.2 *†‡	7.2 ± 0.1 *†
Total Cholesterol (mg/dL)	99.5 ± 5.6	83.8 ± 2.1	78.0 ± 4.9 *†	77.6 ± 4.9 *†
Hepatic SOD	Significantly Decreased	Normalized	Significantly Improved *†	Similar to Cichoriin 100 mg/kg

Data presented as mean ± SE. * Significant vs. Diabetic Control; † Significant vs. Normal Control; ‡ Significant vs. **Cichoriin** 50 mg/kg.

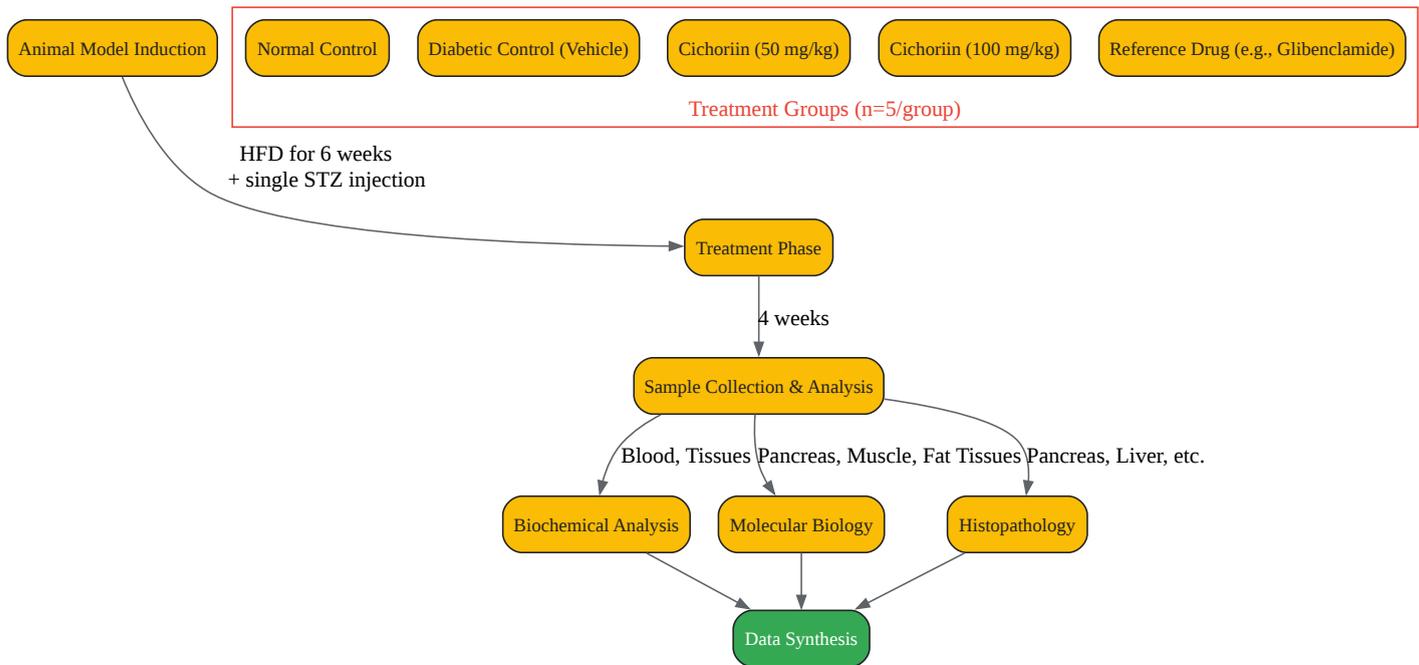
Table 2: Anti-Obesity Effects in HFD-Induced Obese Rats (4-week study) [3] [4]

Parameter	HFD Control Group	Cichoriin (50 mg/kg)	Cichoriin (100 mg/kg)	Atorvastatin (10 mg/kg)
Triglycerides (TG)	Significantly Elevated	Reduced	Significantly Reduced *	Significantly Reduced *
Total Cholesterol (TC)	Significantly Elevated	Reduced	Significantly Reduced *	Significantly Reduced *
Hepatic MDA	Significantly Elevated	Reduced	Significantly Reduced *	Significantly Reduced *
Key Molecular Effect	-	-	Upregulation of PPAR-γ mRNA & protein	Upregulation of PPAR-γ

Significant improvement compared to HFD Control group.

Detailed Experimental Methodology

The following workflow outlines a standard in vivo protocol for evaluating the anti-diabetic activity of **cichoriin**, based on the cited research [1] [2]:



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*Experimental workflow for evaluating **cichoriin**'s anti-diabetic effects in rodents.*

- **Animal Model & Induction:** The model is typically established in male Wistar or Sprague-Dawley rats (e.g., 150-200g). **Diabetes** is induced with a **High-Fat Diet (HFD) for 6 weeks** followed by a single intraperitoneal injection of **Streptozotocin (STZ, 35-45 mg/kg)** [1] [2]. **Obesity** is induced with HFD alone for 6-8 weeks [3] [4].
- **Treatment Phase:** After confirmation of model induction, animals are randomly divided into groups. **Cichoriin** is typically administered **orally** once daily for 4 weeks, suspended in 1% carboxymethyl cellulose (CMC) or similar vehicle [1] [3].
- **Sample Collection & Analysis:**

- **Blood:** For serum preparation to measure glucose, insulin, lipid profiles, and oxidative stress markers (MDA, TAC, Catalase, SOD) [1] [3].
- **Tissues:** The pancreas, liver, kidney, heart, and adipose tissue are collected, weighed, and divided for various analyses [1] [3] [4].
- **Key Analytical Techniques:**
 - **Biochemical Assays:** Commercial kits are used for lipids (TG, TC), liver/kidney function markers (ALT, AST, Urea, Creatinine), and oxidative stress markers [3] [4].
 - **Molecular Biology:** **RT-PCR** and **Western Blotting** are used to analyze mRNA and protein expression of key targets like **GLUT4**, **p-AMPK**, **p-PI3K**, and **PPAR-γ** [1] [3].
 - **Histopathology:** Tissues are fixed, sectioned, and stained with **Hematoxylin and Eosin (H&E)** to examine structural integrity under a light microscope [1] [2].

Mechanism of Action: Signaling Pathways

Cichoriin exerts its effects through multiple signaling pathways, with key mechanisms illustrated below:

*Proposed signaling pathways for **cichoriin**'s anti-diabetic and anti-obesity effects.*

- **For Anti-Diabetic Activity:** Research indicates that **cichoriin** upregulates the expression and activation of **PI3K** and **AMPK** in muscle and adipose tissues. This activation promotes the translocation of **GLUT4** to the cell membrane, enhancing cellular glucose uptake and improving insulin sensitivity [1] [2]. This is a pivotal mechanism for lowering blood glucose.
- **For Anti-Obesity Activity:** In HFD-induced obese rats, **cichoriin** upregulates the mRNA and protein expression of **PPAR-γ** in adipose tissue [3] [4]. **PPAR-γ** is a master regulator of adipocyte differentiation and lipid metabolism, and its modulation helps normalize the lipid profile.
- **Antioxidant and Anti-apoptotic Effects:** A key feature of **cichoriin** is its potent antioxidant activity. It significantly increases the levels of hepatic **SOD**, **Catalase**, and **total antioxidant capacity (TAC)**, while reducing the lipid peroxidation marker **MDA** [1] [3]. This reduction in oxidative stress helps protect pancreatic β -cells from apoptosis and reduces damage to the liver and kidneys [1] [2].

Research Significance and Future Directions

Cichoriin represents a promising multi-target natural product for managing interconnected metabolic disorders. Its glucoside moiety is noted to enhance water solubility and bioavailability compared to its aglycone, aesculetin [1] [2]. Current research supports its potential as a lead compound or a valuable nutraceutical.

Future research should focus on:

- **ADME and Pharmacokinetics:** Detailed absorption, distribution, metabolism, and excretion studies.
- **Human Trials:** Establishing safety and efficacy in humans.
- **Formulation Development:** Optimizing delivery systems for better in vivo stability and bioavailability.

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